

Unveiling the Enigmatic Structure of Nudaurine: A Technical Guide

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Compound of Interest

Compound Name: Nudaurine

Cat. No.: B13421680

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Nudaurine, a naturally occurring alkaloid, has been a subject of scientific curiosity since its initial discovery. Belonging to the isoquinoline class of alkaloids, it is found in plants of the Papaver genus, notably *Papaver nudicaule*, commonly known as the Iceland poppy. While referenced in historical chemical literature, detailed information regarding its chemical properties and biological activities has remained relatively obscure. This technical guide aims to consolidate the available information on **Nudaurine**, focusing on its chemical structure, and to provide a framework for future research and drug development endeavors.

Chemical Structure and Properties

The definitive chemical structure of **Nudaurine** was elucidated in 1968. It is a tetracyclic isoquinoline alkaloid with the molecular formula $C_{19}H_{21}NO_4$. The systematic IUPAC name for **Nudaurine** is (S)-10,11-dimethoxy-4-methyl-3,4,5,6-tetrahydro-1H-indolo[7,6-g][1]benzazocin-2(7H)-one.

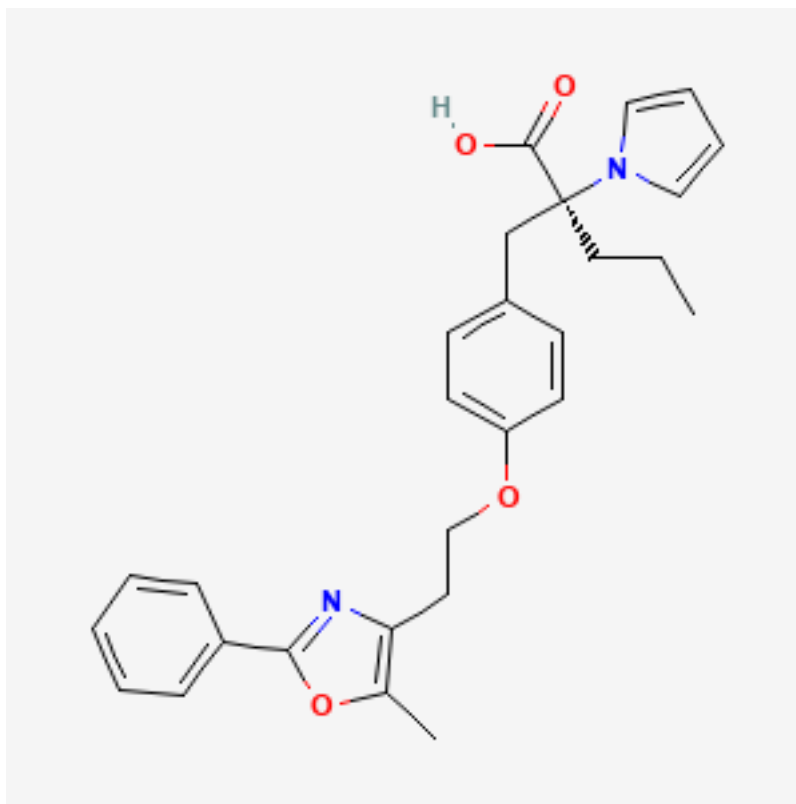


Figure 1. Chemical Structure of **Nudaurine**.

A summary of the key chemical identifiers and properties of **Nudaurine** is provided in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₁₉ H ₂₁ NO ₄	[2]
Molecular Weight	327.38 g/mol	[2]
CAS Number	402469-62-9	[2]
IUPAC Name	(S)-10,11-dimethoxy-4-methyl-3,4,5,6-tetrahydro-1H-indolo[7,6-gh][1]benzazocin-2(7H)-one	
Canonical SMILES	<chem>CN1CCCC2=C(C3=C(C=C2O)C)C4=C(C=C3OC)C(=O)NCC4)C1</chem>	
InChI Key	VPOXBGFGGHULIA-UHFFFAOYSA-N	

Table 1. Physicochemical Properties of **Nudaurine**.

Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Nudaurine** are described in the seminal 1968 paper published in Tetrahedron. The general workflow for the isolation of **Nudaurine** from its natural source, *Papaver nudicaule* var. *amurense*, is outlined below.

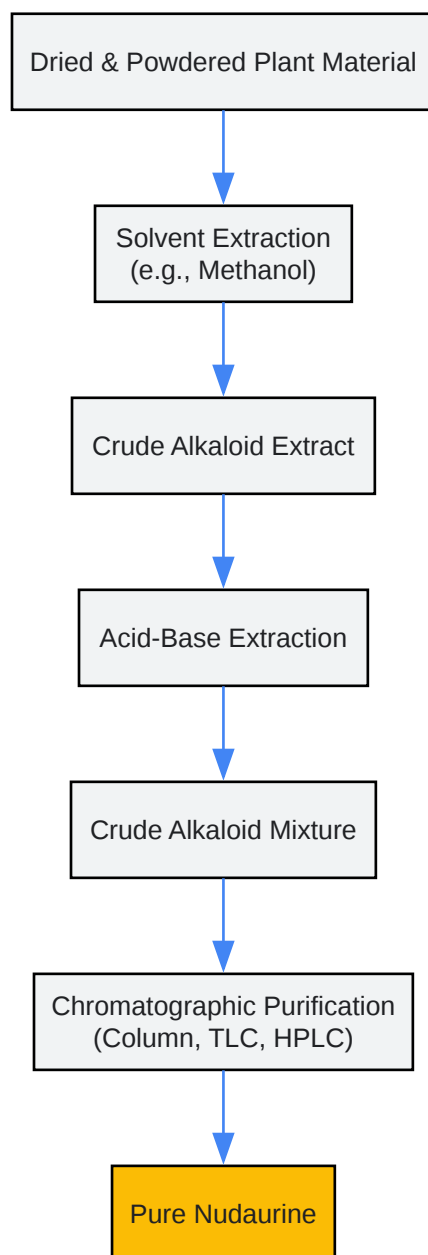
Isolation of Nudaurine

The isolation of **Nudaurine** typically involves the following steps:

- **Extraction:** The dried and powdered plant material is subjected to extraction with a suitable organic solvent, such as methanol or ethanol, to obtain a crude alkaloid extract.
- **Acid-Base Extraction:** The crude extract is then subjected to acid-base extraction to separate the basic alkaloids from neutral and acidic components. The alkaloids are extracted into an acidic aqueous solution and then liberated by basification, followed by extraction with an immiscible organic solvent like chloroform or dichloromethane.

- **Chromatographic Purification:** The resulting crude alkaloid mixture is further purified using chromatographic techniques. This may involve column chromatography on silica gel or alumina, followed by preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to isolate pure **Nudaurine**.

The logical workflow for this isolation process can be visualized in the following diagram:



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Isolation Workflow for **Nudaurine**.

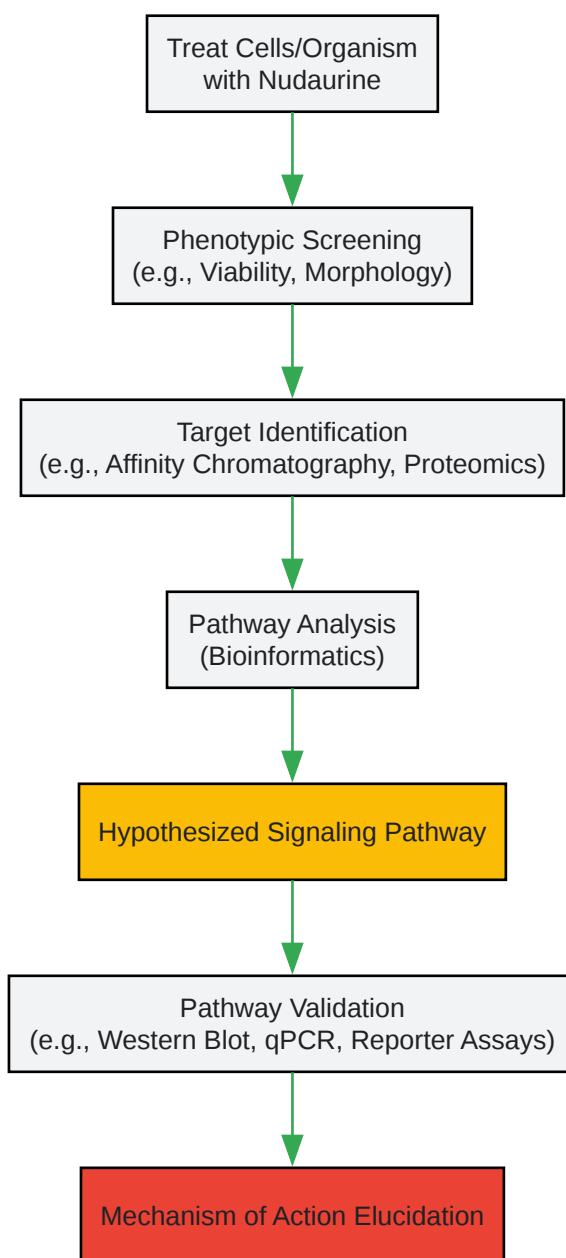
Biological Activity and Signaling Pathways

Currently, there is a significant lack of published data regarding the specific biological activities and mechanisms of action of **Nudaurine**. Its structural similarity to other isoquinoline alkaloids, many of which exhibit potent pharmacological effects, suggests that **Nudaurine** could be a valuable lead compound for drug discovery.

Potential areas of investigation for the biological activity of **Nudaurine** could include:

- **Antimicrobial Activity:** Many isoquinoline alkaloids possess antibacterial and antifungal properties.
- **Anticancer Activity:** This class of compounds has been a rich source of anticancer agents.
- **Neurological Effects:** Given that many alkaloids interact with the central nervous system, investigating the neuropharmacological profile of **Nudaurine** is warranted.

To stimulate further research into the biological role of **Nudaurine**, a hypothetical signaling pathway investigation workflow is proposed below. This diagram illustrates the logical steps a researcher might take to identify and characterize a signaling pathway affected by **Nudaurine**.



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Hypothetical Signaling Pathway Investigation Workflow.

Conclusion and Future Directions

Nudaaurine represents an intriguing yet understudied natural product. This guide has provided a consolidated overview of its chemical structure and a roadmap for its further investigation. The elucidation of its biological activities and the signaling pathways through which it operates will be crucial next steps. For researchers in natural product chemistry, pharmacology, and drug

development, **Nudaurine** offers a promising starting point for the discovery of novel therapeutic agents. The detailed experimental workflows and data presented herein are intended to facilitate and inspire future research into this enigmatic alkaloid.

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References

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- 2. The structures of amurine and nudaurine - PubMed [pubmed.ncbi.nlm.nih.gov]
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